

Personal protective equipment for handling CYM 9484

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Compound of Interest

Compound Name: CYM 9484

Cat. No.: B583356

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Essential Safety and Handling Guide for CYM 9484

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety and logistical information for handling the selective and highly potent neuropeptide Y (NPY) Y2 receptor antagonist, **CYM 9484**. Adherence to these procedures is critical for ensuring laboratory safety and maintaining the integrity of your research.

Immediate Safety and Handling Precautions

While a specific Safety Data Sheet (SDS) for **CYM 9484** is not publicly available, the following precautions are based on best practices for handling potent, biologically active small molecules.

Personal Protective Equipment (PPE)

A comprehensive approach to personal protection is mandatory when handling **CYM 9484** in solid or solution form.

PPE Category	Item	Specification
Eye Protection	Safety Glasses	ANSI Z87.1 certified, with side shields
Hand Protection	Disposable Gloves	Nitrile or other chemically resistant material. Inspect before use and change frequently.
Body Protection	Laboratory Coat	Fully buttoned, with long sleeves
Respiratory	Fume Hood	All handling of solid CYM 9484 and preparation of stock solutions should be performed in a certified chemical fume hood to avoid inhalation of any airborne particles.

General Handling Guidelines

- **Avoid Contact:** Minimize direct contact with the skin, eyes, and clothing.
- **Ventilation:** Ensure adequate ventilation in the laboratory.
- **Hygiene:** Wash hands thoroughly with soap and water after handling.
- **Spills:** In case of a spill, absorb with an inert material and dispose of as chemical waste. Clean the affected area with an appropriate solvent and then soap and water.

Operational Plans: Storage and Solution Preparation

Proper storage and solution preparation are vital for the stability and efficacy of **CYM 9484**.

Storage

Form	Temperature	Duration	Notes
Solid	Room Temperature	As per manufacturer's recommendation	Store in a dry, well-ventilated place.
Stock Solution	-20°C	Up to 1 year ^[1]	Aliquot to avoid repeated freeze-thaw cycles. ^[1]
Stock Solution	-80°C	Up to 2 years ^[1]	Aliquot to avoid repeated freeze-thaw cycles. ^[1]

Stock Solution Preparation

CYM 9484 is soluble in DMSO up to 100 mM.^[2]^[3] The following table provides volumes for preparing common stock concentrations.

Desired Concentration	Mass of CYM 9484 (MW: 509.63 g/mol)	Volume of DMSO
10 mM	1 mg	196.2 µL
10 mM	5 mg	981.0 µL
10 mM	10 mg	1.962 mL

Note: Always use the batch-specific molecular weight provided on the product vial for the most accurate calculations.

Disposal Plan

All waste containing **CYM 9484**, in solid or solution form, must be treated as chemical waste.

Waste Type	Container	Disposal Procedure
Solid Waste	Labeled, sealed container	Dispose of according to your institution's chemical waste guidelines. This includes unused solid compound and contaminated consumables (e.g., weigh boats, pipette tips).
Liquid Waste	Labeled, sealed waste bottle	Collect all solutions containing CYM 9484. Do not pour down the drain. Dispose of according to your institution's chemical waste guidelines.
Sharps	Designated sharps container	Any needles or syringes used for in vivo administration must be disposed of in a puncture-proof sharps container.

Experimental Protocols

In Vivo Solution Preparation

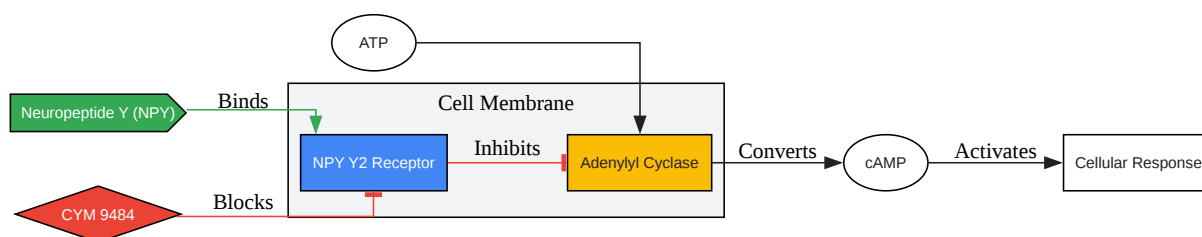
For in vivo studies, **CYM 9484** can be prepared in various vehicles. The following is a sample protocol:

- Prepare a 10X stock solution in DMSO.
- For a final solution in 10% DMSO, 40% PEG300, 5% Tween-80, and 45% saline:
 - Add 40% (by final volume) of PEG300.
 - Add 10% (by final volume) of the DMSO stock solution and mix thoroughly.
 - Add 5% (by final volume) of Tween-80 and mix thoroughly.

- Add 45% (by final volume) of saline to reach the final desired volume and mix thoroughly.
[4]

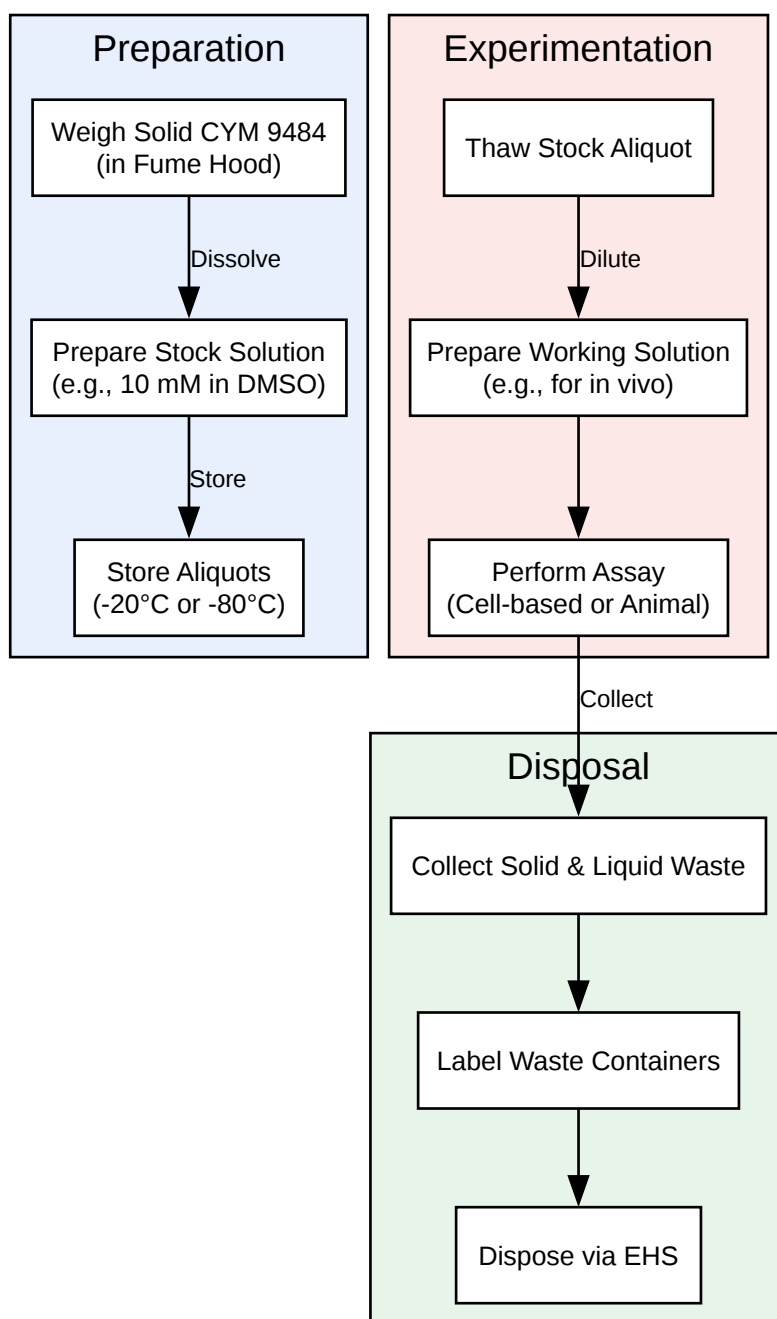
Mechanism of Action: NPY Y2 Receptor Antagonism

CYM 9484 is a selective and highly potent antagonist of the Neuropeptide Y (NPY) Y2 receptor, with an IC₅₀ of 19 nM.[1][2][4][5] The Y2 receptor is a G-protein coupled receptor (GPCR) that, upon binding its endogenous ligand NPY, inhibits adenylyl cyclase, leading to a decrease in intracellular cyclic AMP (cAMP) levels. By blocking this interaction, **CYM 9484** prevents the downstream signaling cascade.



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Caption: Mechanism of **CYM 9484** as an NPY Y2 receptor antagonist.



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